

Physical characteristics of 6-Bromovanillin powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Bromovanillin

Cat. No.: B042375

[Get Quote](#)

An In-depth Technical Guide to the Physical Characteristics of **6-Bromovanillin** Powder

This technical guide provides a comprehensive overview of the core physical and chemical properties of **6-Bromovanillin** powder. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document consolidates key data, outlines experimental protocols for property determination, and presents logical workflows through detailed diagrams.

Core Physical and Chemical Properties

6-Bromovanillin (CAS No: 60632-40-8) is a brominated derivative of vanillin.^{[1][2]} It serves as a valuable intermediate in the synthesis of various organic compounds, including pharmaceuticals.^{[1][3][4]} Understanding its physical characteristics is crucial for its handling, application, and development in research and manufacturing.

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **6-Bromovanillin**.

| Property | Value | References |
|-------------------|--|-----------------|
| CAS Number | 60632-40-8 | [1][3][5][6][7] |
| Molecular Formula | C ₈ H ₇ BrO ₃ | [1][3][5][6][8] |
| Molecular Weight | 231.04 g/mol | [3][5][8][9] |
| Melting Point | 174 - 180 °C | [3][7] |
| Boiling Point | 326.2 °C at 760 mmHg | [3][6][10] |
| Density | 1.653 g/cm ³ | [3][6][10] |
| pKa (Predicted) | 6.83 ± 0.23 | [2] |
| LogP | 1.97580 | [3][5][10] |
| Flash Point | 151.1 °C | [3][6][10] |

Detailed Physical Characteristics

Appearance

6-Bromovanillin is a crystalline solid.[2][3] Its color is typically described as white, off-white, light yellow, or beige powder.[2][4][7][8][11]

Odor

There are conflicting reports regarding the odor of **6-Bromovanillin**. Some sources describe it as having a sweet, strong, vanilla-like odor, which is characteristic of its parent compound, vanillin.[2][3] Other safety data sheets have reported it as odorless.[11] This discrepancy may depend on the purity of the sample and the presence of residual starting materials.

Solubility

The solubility of **6-Bromovanillin** is a key factor in its application in synthesis and formulation. It is generally considered insoluble or sparingly soluble in water.[2][11] However, it demonstrates good solubility in several organic solvents, including:

- Methanol[7]

- Chloroform[4]
- Dichloromethane (DCM)[4]
- Ethyl Acetate[4]

Storage and Stability

For optimal stability, **6-Bromovanillin** powder should be stored in a cool, dry, and well-ventilated place.[7] Recommended storage conditions often include refrigeration (2-8°C) under an inert atmosphere, such as nitrogen or argon, to prevent degradation.[4][5]

Experimental Protocols

The following sections detail standardized laboratory procedures for determining the key physical properties of **6-Bromovanillin** powder.

Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. It is typically reported as a range.

Methodology:

- **Sample Preparation:** A small amount of dry **6-Bromovanillin** powder is finely crushed. The open end of a capillary tube is pressed into the powder, and the tube is tapped gently (closed end down) on a hard surface to pack the solid into the bottom.[12] This is repeated until approximately 5 mm of packed sample is in the tube.[12]
- **Apparatus Setup:** The packed capillary tube is placed into a melting point apparatus (e.g., a Mel-Temp or Vernier Melt Station).[12][13]
- **Heating and Observation:** The sample is heated at a slow, controlled rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** Two temperatures are recorded:
 - T1: The temperature at which the first drop of liquid appears.

- T2: The temperature at which the entire sample has completely liquefied.[14]
- Reporting: The melting point is reported as the range from T1 to T2. The procedure should be repeated to confirm the result.[12]

Solubility Assessment

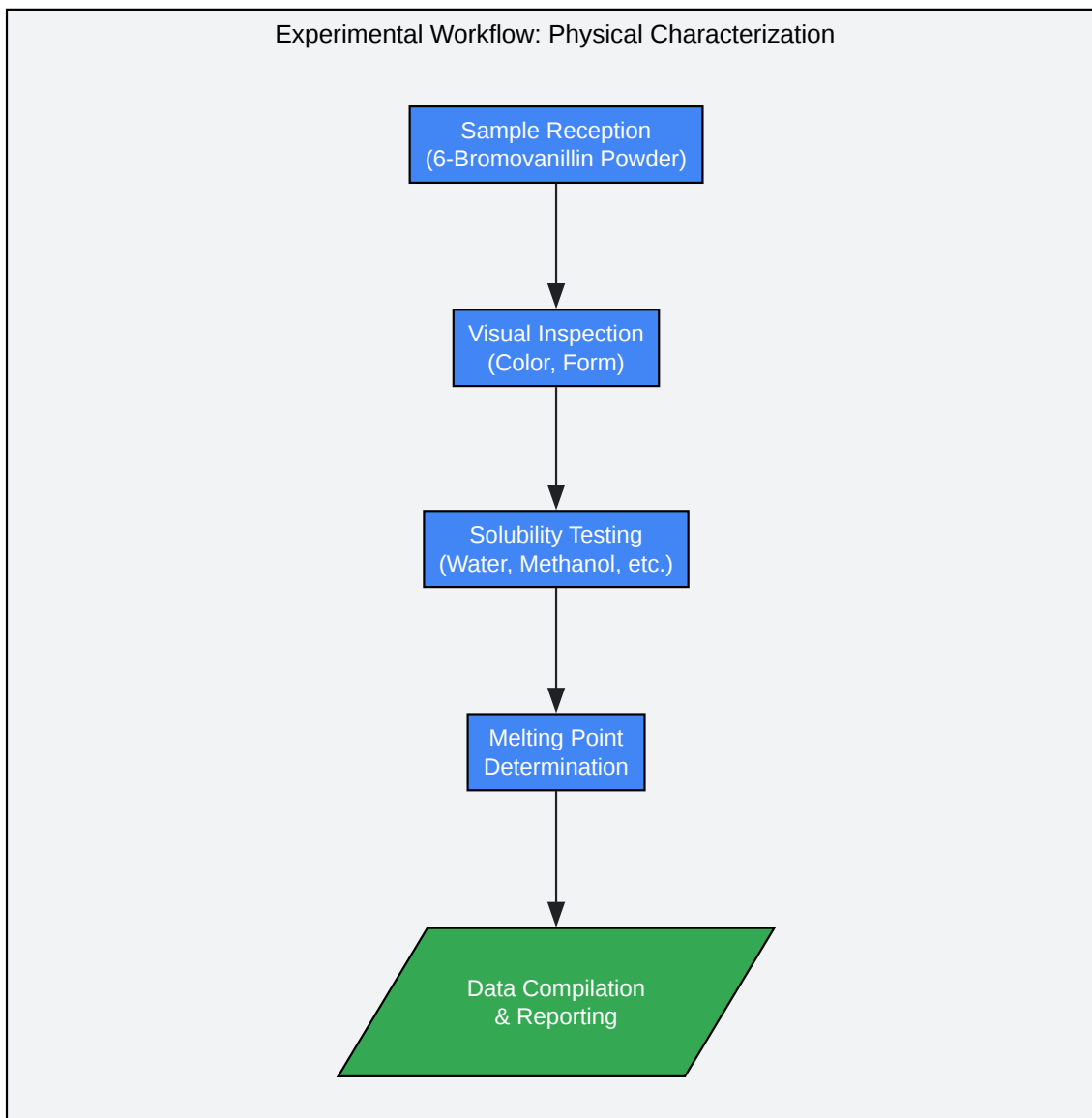
This protocol provides a qualitative assessment of the solubility of **6-Bromovanillin** in various solvents.

Methodology:

- Sample Preparation: Approximately 20-30 mg of **6-Bromovanillin** powder is weighed and placed into a small test tube.[15]
- Solvent Addition: About 1 mL of the chosen solvent (e.g., water, methanol, ethyl acetate) is added to the test tube.
- Observation: The mixture is agitated at room temperature (e.g., by "flicking" the tube or using a vortex mixer) for 1-2 minutes. The sample is observed to determine if it dissolves completely.
- Classification: The solubility is classified based on visual inspection:
 - Soluble: The solid dissolves completely, forming a clear solution.
 - Slightly Soluble: A portion of the solid dissolves, but some remains undissolved.
 - Insoluble: The solid does not appear to dissolve at all.
- Heating (Optional): If the substance is insoluble at room temperature, the test tube can be gently warmed in a water bath to observe if solubility increases with temperature.

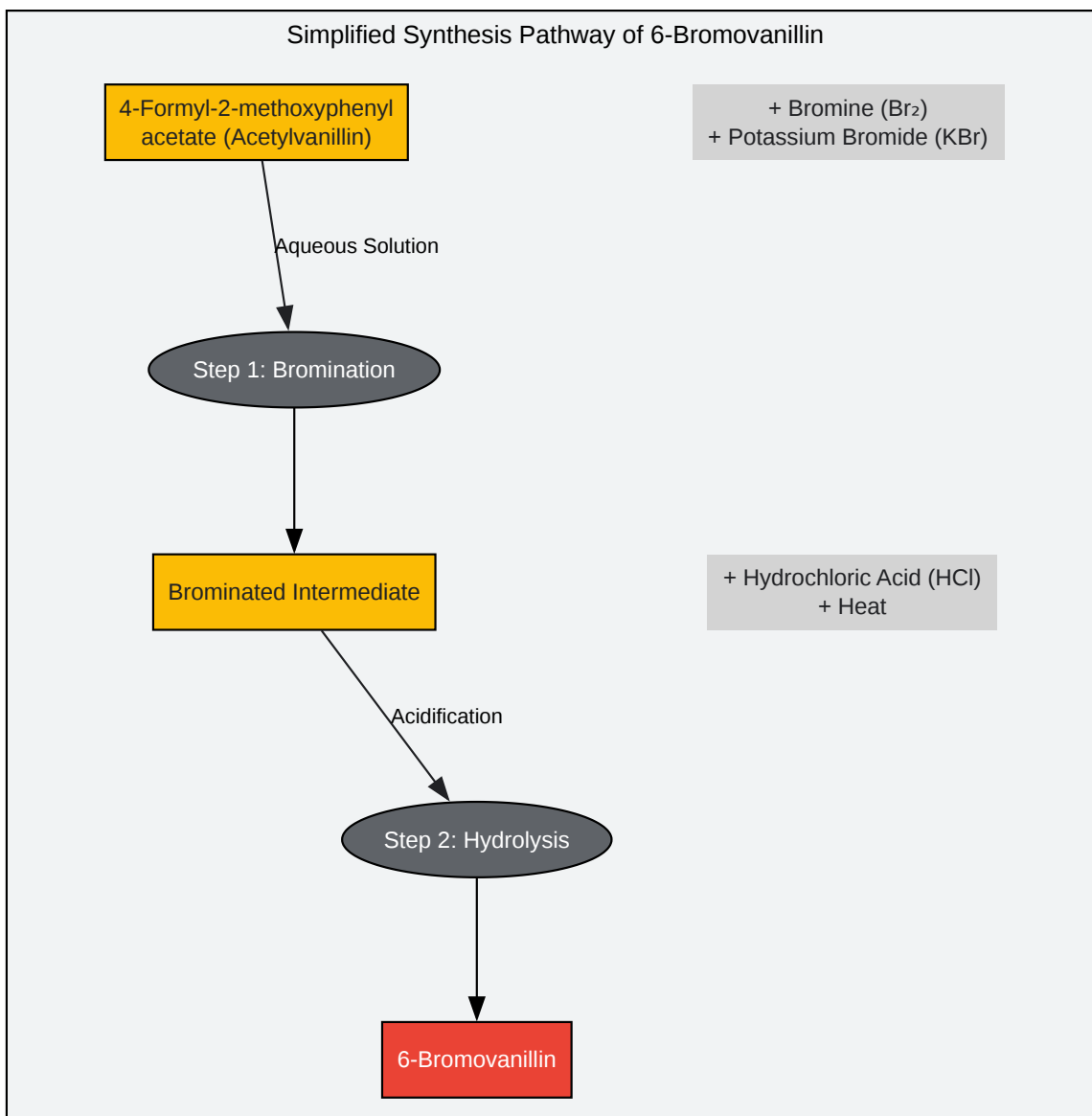
Visualizations

The following diagrams illustrate key workflows and relationships relevant to **6-Bromovanillin**.



[Click to download full resolution via product page](#)

Caption: Workflow for the physical characterization of **6-Bromovanillin** powder.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Bromovanillin | 60632-40-8 | FB67859 | Biosynth [biosynth.com]
- 2. Page loading... [wap.guidechem.com]
- 3. Page loading... [wap.guidechem.com]
- 4. 6-Bromovanillin CAS#: 60632-40-8 [m.chemicalbook.com]
- 5. chemscene.com [chemscene.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. 6-BROMOVANILLIN | 60632-40-8 | INDOFINE Chemical Company [indofinechemical.com]
- 8. 6-Bromovanillin | 60632-40-8 [chemicalbook.com]
- 9. Vanillin, 6-bromo- | C₈H₇BrO₃ | CID 43376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 6-Bromovanillin | CAS#:60632-40-8 | Chemsrsc [chemsrc.com]
- 11. fishersci.com [fishersci.com]
- 12. docsity.com [docsity.com]
- 13. chem.libretexts.org [chem.libretexts.org]
- 14. faculty.chas.uni.edu [faculty.chas.uni.edu]
- 15. amherst.edu [amherst.edu]
- To cite this document: BenchChem. [Physical characteristics of 6-Bromovanillin powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042375#physical-characteristics-of-6-bromovanillin-powder]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com